

A Comparative Analysis of Primary Antioxidants: Antioxidant 1098 vs. Irganox 1010

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antioxidant 1098

Cat. No.: B179406

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of two widely used sterically hindered phenolic primary antioxidants: **Antioxidant 1098** and Irganox 1010. This analysis is supported by a review of their chemical properties, performance data from experimental studies, and their primary applications to assist in the selection of the appropriate stabilizer for specific polymer systems.

Overview and Chemical Identity

Both **Antioxidant 1098** and Irganox 1010 function as highly effective, non-discoloring stabilizers that protect organic substrates against thermo-oxidative degradation.^{[1][2]} They operate through a radical scavenging mechanism typical of sterically hindered phenols. However, their distinct chemical structures lead to significant differences in molecular weight, physical properties, and optimal applications.

- **Antioxidant 1098**, chemically known as N,N'-hexane-1,6-diylbis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionamide)), is particularly effective in polyamides due to its excellent compatibility and resistance to extraction.^{[2][3]} Its structure includes amide linkages, which contributes to its high thermal stability and makes it a preferred choice for high-temperature applications.^[4]
- Irganox 1010, or Pentaerythritol tetrakis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate), is a versatile, general-purpose antioxidant with a higher molecular weight.^[5] It is utilized across a

broad spectrum of polymers, including polyolefins, elastomers, and adhesives, valued for its low volatility and good compatibility.[5][6][7]

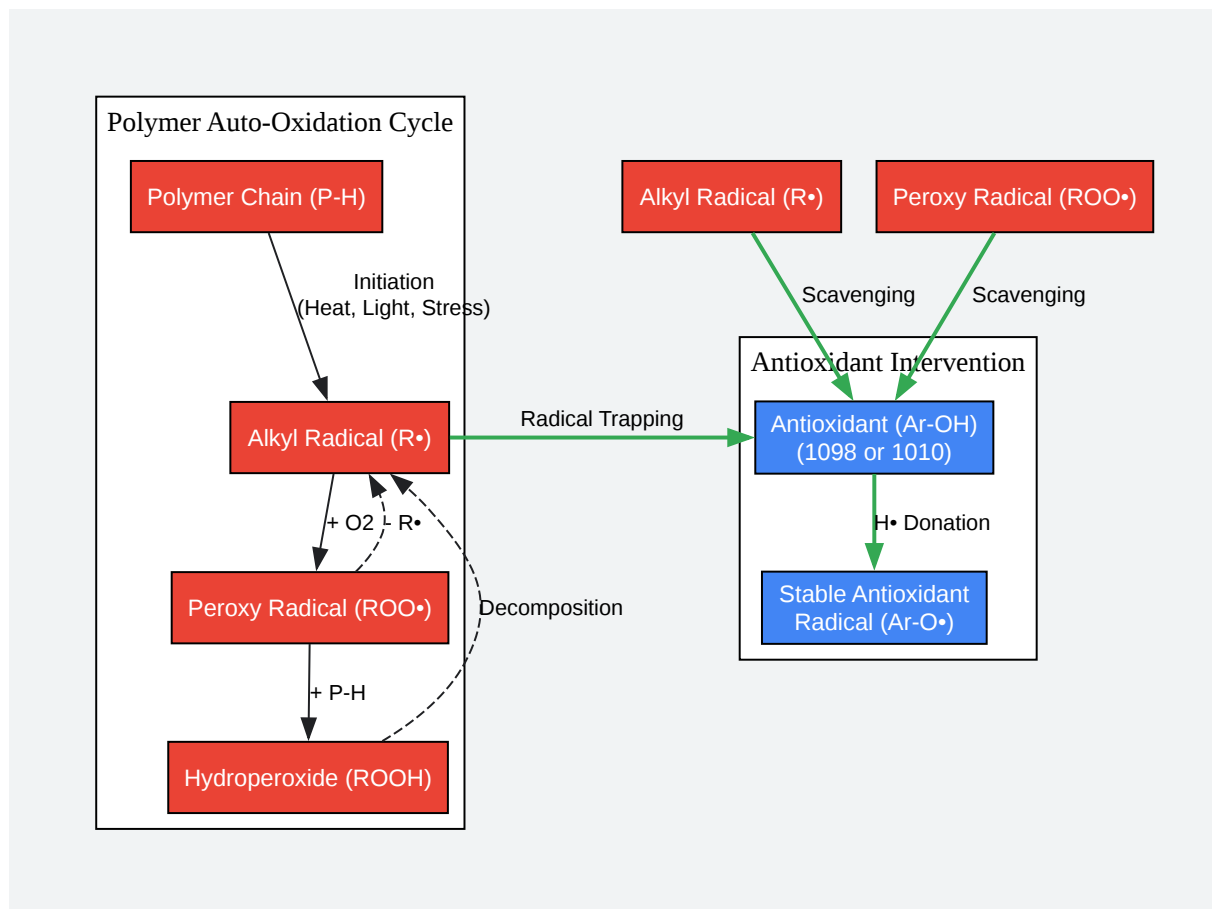
Chemical and Physical Properties

The fundamental properties of these antioxidants are summarized below. These characteristics influence their processing behavior, compatibility with polymer matrices, and performance under various conditions.

Property	Antioxidant 1098	Irganox 1010
Chemical Name	N,N'-hexane-1,6-diylbis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionamide))[8][9]	Pentaerythritol tetrakis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate)[1][10]
CAS Number	23128-74-7[9]	6683-19-8[1]
Molecular Formula	C40H64N2O4[8][9]	C73H108O12[10]
Molecular Weight	~637 g/mol [8][9]	~1178 g/mol [5]
Appearance	White to off-white powder[3][11]	White, free-flowing powder or granules[1][5]
Melting Range	156 - 162 °C[8][11]	110 - 125 °C[5]
Key Features	Superior performance in polyamides, excellent color stability, low volatility, resistance to extraction.[2][3]	Broad compatibility, high resistance to extraction, low volatility, odorless.[1][5]

Mechanism of Action: Radical Scavenging

Both antioxidants operate as primary antioxidants by donating a hydrogen atom from their phenolic hydroxyl group to neutralize peroxide and alkyl radicals that form during polymer degradation. This process interrupts the auto-oxidative cycle, preventing chain scission and cross-linking, thereby preserving the material's mechanical and physical properties. The sterically hindering tert-butyl groups on the phenol ring enhance the stability of the resulting antioxidant radical, preventing it from initiating further degradation.



[Click to download full resolution via product page](#)

Caption: Radical scavenging mechanism of hindered phenolic antioxidants.

Performance Comparison

Direct comparisons highlight the superior high-temperature performance of **Antioxidant 1098**, particularly in polyamide systems.[4] Irganox 1010, while a robust general-purpose stabilizer, may be less effective in the most demanding high-heat applications compared to the specialized chemistry of 1098.

Experimental data from Thermogravimetric Analysis (TGA) on polyarylates stabilized with various antioxidant blends demonstrates the effectiveness of both compounds in enhancing thermal stability. The temperatures at which 5% and 10% weight loss occurs are significantly increased with the addition of these antioxidants, indicating improved resistance to thermal degradation.

Table 2: Comparative TGA Data for Stabilized Polyarylates

Antioxidant System (0.5% wt. each)	T5% (°C)	T10% (°C)
Unstabilized Polyarylate	419.8	453.6
Irgafos 168 + Irganox 1098	449.3	483.1
Irgafos 168 + Irganox 1010	439.4	473.1
Doverphos 9228 + Irganox 1098	444.5	476.6
Doverphos 9228 + Irganox 1010	459.3	489.5

Data adapted from a study on polyarylates, where Irgafos 168 and Doverphos 9228 are secondary phosphite antioxidants used in combination with the primary antioxidants.[\[12\]](#)

The data indicates that while both antioxidants provide a substantial stabilizing effect, the specific performance can be influenced by the co-stabilizers used and the polymer matrix.

Applications and Recommendations

Antioxidant 1098 is the preferred choice for:

- Polyamides (Nylon): Especially suited for stabilizing PA6 and PA66 fibers, molded parts, and films.[\[2\]](#)[\[13\]](#)
- High-Temperature Engineering Plastics: Including polyacetals, polyesters, and polyurethanes where superior heat stability is critical.[\[14\]](#)[\[15\]](#)

- Applications Requiring Excellent Color Stability: It is superior to traditional copper-based stabilizers in maintaining the initial resin color in polyamides.[3][15]

Irganox 1010 is recommended for:

- Polyolefins: Widely used in polyethylene (PE), polypropylene (PP), and polybutene.[1][5]
- General Purpose Plastics: Including PVC, ABS, and polystyrene.[5]
- Elastomers and Adhesives: Provides effective stabilization in synthetic rubbers, tackifier resins, and hot-melt adhesives.[5][6]
- Food Contact Applications: It is approved for use in food contact polymers under specific regulations.[10][16]

Experimental Protocol: Evaluating Antioxidant Performance in Polyamide

This section details a representative experimental workflow for assessing the thermo-oxidative stability of polyamides stabilized with antioxidants, based on methodologies described in published research.[17]

Objective: To measure the effectiveness of an antioxidant in preventing the degradation of a polyamide's mechanical and physical properties during accelerated thermal aging.

Materials & Equipment:

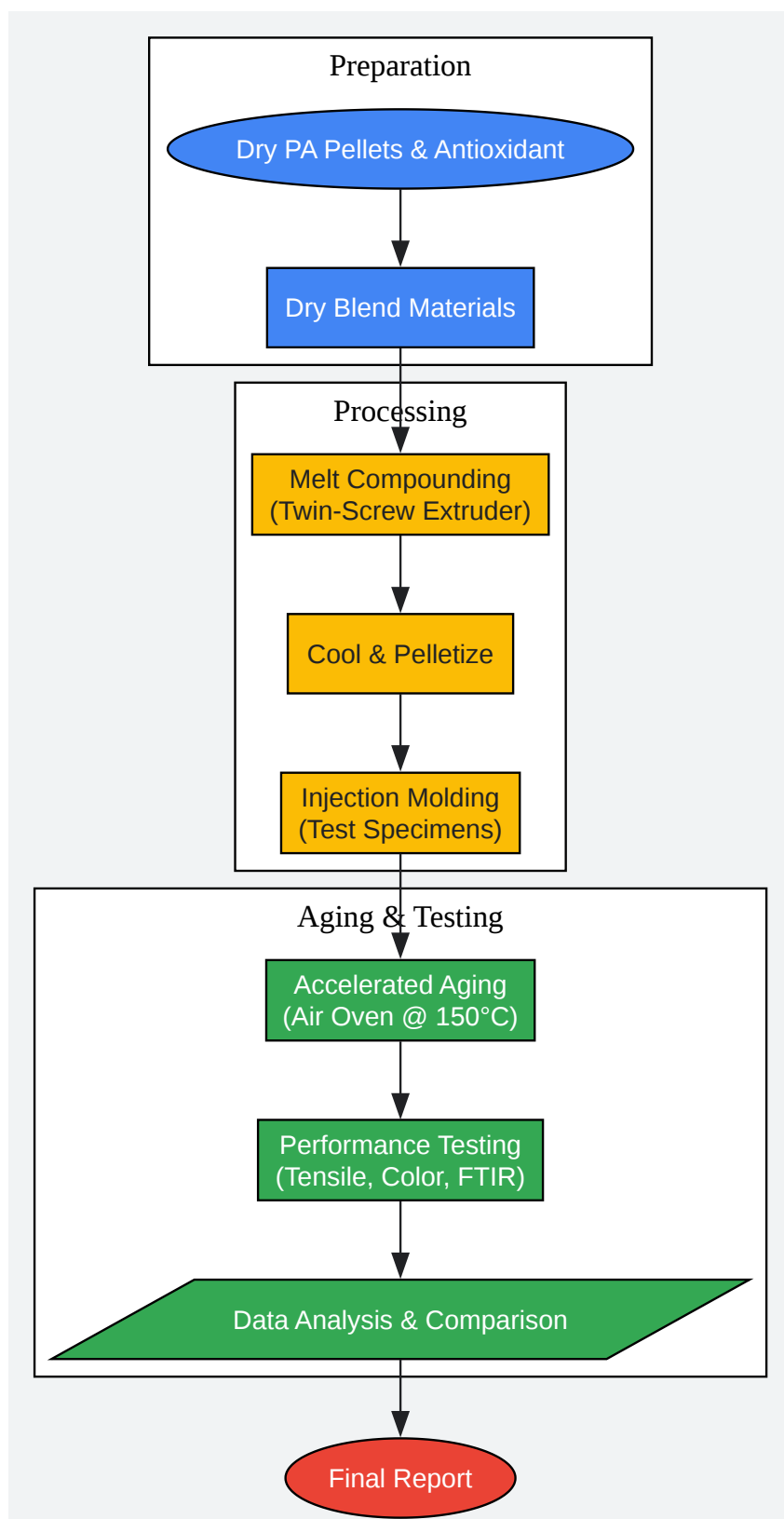
- Polyamide (e.g., PA56T) pellets, dried
- Antioxidant (e.g., Irganox 1098)
- Twin-screw extruder
- Injection molding machine
- Circulating air oven
- Tensile testing machine

- Spectrocolorimeter

Methodology:

- Material Preparation:
 - Dry polyamide pellets in a vacuum oven (e.g., at 105°C for 6 hours) to remove moisture. [\[17\]](#)
 - Prepare masterbatches by dry blending the dried polyamide pellets with the specified concentration of antioxidant (e.g., 0.2% - 0.5% by weight).
- Compounding:
 - Feed the blend into a co-rotating twin-screw extruder.
 - Set a temperature profile appropriate for the polyamide (e.g., from 180°C at the feed zone to 290°C at the die). [\[17\]](#)
 - Set screw speed (e.g., 400 rpm) to ensure homogenous mixing. [\[17\]](#)
 - Extrude the molten polymer into strands, cool in a water bath, and pelletize.
- Specimen Preparation:
 - Dry the compounded pellets again under vacuum.
 - Use an injection molding machine to produce standardized test specimens (e.g., tensile bars). Set appropriate temperatures for the barrel zones, injection pressure, and holding time. [\[17\]](#)
- Accelerated Aging:
 - Place a set of specimens in a circulating air oven at an elevated temperature (e.g., 150°C) to simulate long-term heat exposure. [\[17\]](#)
 - Remove subsets of specimens at predetermined time intervals (e.g., 0, 10, 20, 30 days).

- Performance Testing & Analysis:
 - Mechanical Properties: Conduct tensile tests on aged and unaged specimens to measure tensile strength and elongation at break.
 - Colorimetry: Measure the Yellowing Index (YI) of the specimens to quantify discoloration.
[17]
 - Spectroscopic Analysis: Use Fourier-transform infrared spectroscopy (FTIR) to identify the formation of carbonyl groups, an indicator of oxidation.[17]
 - Data Comparison: Compare the retention of mechanical properties and the change in YI between the stabilized and unstabilized polyamide samples over the aging period.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating antioxidant performance.

Conclusion

Antioxidant 1098 and Irganox 1010 are both high-performance primary antioxidants, but their optimal use cases differ.

- **Antioxidant 1098** is a specialized, high-temperature antioxidant that offers superior protection for polyamides and other engineering plastics, excelling in applications where thermal stability and color retention are paramount.
- Irganox 1010 is a versatile and broadly compatible antioxidant suitable for a wide range of polymers, particularly polyolefins. Its effectiveness, low volatility, and extensive regulatory approvals make it a reliable choice for general-purpose stabilization.

The selection between these two stabilizers should be based on the specific polymer, the processing and end-use temperature requirements, and cost considerations for the intended application. For demanding polyamide applications, **Antioxidant 1098** is often the superior choice.^[4] For broad-spectrum use across multiple polymer types, Irganox 1010 remains a benchmark product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dispersions-resins-products.basf.us [dispersions-resins-products.basf.us]
- 2. Antioxidant 1098 | 23128-74-7 [chemicalbook.com]
- 3. doc.diytrade.com [doc.diytrade.com]
- 4. Difference between antioxidant 1010 and antioxidant 1098-Qingdao Okaychem Co.,Ltd-UV absorber/Light stabilizer/Antioxidant/Flame retardant/plastic additive/UV-531/UV-329/UV-P/UV-326 [okaychemical.com]
- 5. radmanchem.com [radmanchem.com]
- 6. dispersions-resins-products.basf.us [dispersions-resins-products.basf.us]

- 7. welltchemicals.com [welltchemicals.com]
- 8. Antioxidant 1098 (Veenox 1098), CAS 23128-74-7 | Vinati Organics [vinatiorganics.com]
- 9. laveekaddchem.com [laveekaddchem.com]
- 10. 2017erp.com [2017erp.com]
- 11. China Antioxidant 1098 CAS NO.: 23128-74-7 - Shanghai Deborn Co., Ltd. [debornchem.com]
- 12. e3s-conferences.org [e3s-conferences.org]
- 13. linchemical.com [linchemical.com]
- 14. specialchem.com [specialchem.com]
- 15. specialchem.com [specialchem.com]
- 16. 2017erp.com [2017erp.com]
- 17. Effect of Antioxidants on Thermo-Oxidative Stability and Aging of Bio-Based PA56T and Fast Characterization of Anti-Oxidation Performance - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Analysis of Primary Antioxidants: Antioxidant 1098 vs. Irganox 1010]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b179406#comparative-study-of-antioxidant-1098-and-irganox-1010]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com